

# Toluene formaldehyde CAS number and molecular formula

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## Compound of Interest

Compound Name: Toluene formaldehyde

Cat. No.: B15481854

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An In-depth Technical Guide to Toluene Sulfonamide-Formaldehyde Resin

## Introduction

Toluene sulfonamide-formaldehyde resin (TSFR), also known as tosylamide/formaldehyde resin, is a synthetic polymer resulting from the condensation reaction between p-toluenesulfonamide and formaldehyde.[1] This resin is valued for its film-forming properties, ability to enhance adhesion and gloss, and its role as a plasticizer.[2][3] It finds extensive use in various industrial and consumer products, most notably in nail lacquers, coatings, and adhesives.[2][4] This technical guide provides a comprehensive overview of TSFR, including its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and its primary applications.

## Chemical Identity and Molecular Formula

The chemical identity and molecular formula for toluene sulfonamide-formaldehyde resin are summarized in the table below. The molecular formula represents the repeating unit of the polymer.

Identifier	Value
Chemical Name	Toluene sulfonamide-formaldehyde resin
CAS Number	25035-71-6
Molecular Formula	(C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub> S·CH <sub>2</sub> O) <sub>n</sub>
Synonyms	Tosylamide/formaldehyde resin, p-Toluenesulfonamide-formaldehyde resin, Poly(p-toluenesulfonamide-co-formaldehyde)[2]

## Physicochemical Properties

Toluene sulfonamide-formaldehyde resin is typically a hard, colorless to pale yellow solid with a faint odor.[5] A selection of its key physicochemical properties is presented in the following table.

Property	Value
Melting Point	82 °C[2]
Boiling Point	322.2 °C at 760 mmHg[2]
Flash Point	148.6 °C[2]
Solid Content	78-82% (for liquid forms)[6]
Acid Value	≤0.6 mgKOH/g[6]
Free Formaldehyde	≤0.2%[6]
Viscosity (25°C)	7000-20000 mPa·s (for liquid forms)[6]
Solubility	Soluble in alcohols, ethers, ketones, esters, and aromatic hydrocarbons. Insoluble in aliphatic hydrocarbons and water.[5]

## Experimental Protocols

### Synthesis of Toluene Sulfonamide-Formaldehyde Resin

The synthesis of TSFR is achieved through the condensation polymerization of p-toluenesulfonamide and formaldehyde. The reaction can be catalyzed by either acidic or basic conditions. A general experimental protocol is outlined below, based on established principles of formaldehyde resin synthesis.[7]

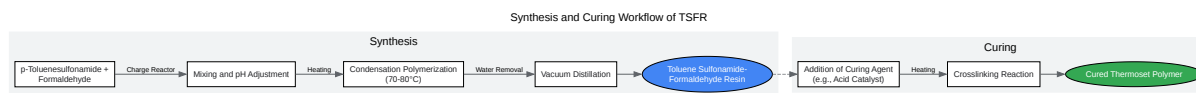
#### Materials:

- p-Toluenesulfonamide
- Formaldehyde (37% aqueous solution, formalin)
- Sodium hydroxide (for basic catalysis) or a strong acid (for acidic catalysis)
- Reaction vessel equipped with a mechanical stirrer, reflux condenser, and thermometer
- Heating mantle

#### Procedure:

- **Charging the Reactor:** The reaction vessel is charged with p-toluenesulfonamide and formaldehyde solution, typically in equimolar proportions.[5]
- **Catalyst Addition:** The pH of the reaction mixture is adjusted. For basic catalysis, a dilute solution of sodium hydroxide is added to achieve a pH between 8 and 9. For acidic catalysis, a small amount of a strong acid is added.
- **Reaction:** The mixture is heated to a temperature of 70-80°C with continuous stirring. The reaction is allowed to proceed under reflux for a period of 2 to 4 hours.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by measuring the viscosity of the mixture.
- **Dehydration:** Once the desired degree of polymerization is achieved, water is removed from the resin by vacuum distillation.
- **Cooling and Solidification:** The molten resin is then cooled to room temperature to obtain a solid product.

## Synthesis and Curing Workflow



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Caption: A diagram illustrating the synthesis of toluene sulfonamide-formaldehyde resin and its subsequent curing process.

## Applications in Research and Drug Development

While not a pharmaceutical active ingredient itself, toluene sulfonamide-formaldehyde resin has applications in areas relevant to drug development and research:

- **Coatings for Pharmaceutical Products:** Due to its film-forming properties, TSFR can be investigated for use in coatings for tablets and capsules to modify drug release profiles or provide a protective barrier.
- **Adhesives in Medical Devices:** Its adhesive properties make it a candidate for use in the assembly of medical devices and diagnostic kits.[2]
- **Plasticizer in Drug-Eluting Polymers:** In the development of drug-eluting medical devices, TSFR could be explored as a plasticizer to modify the mechanical properties and drug release kinetics of the polymer matrix.

## Safety and Handling

Toluene sulfonamide-formaldehyde resin is considered to have low acute toxicity.[5] However, it is a known skin sensitizer and can cause allergic contact dermatitis, particularly in the context of its use in nail polishes.[3] Appropriate personal protective equipment, including gloves and

safety glasses, should be worn when handling this material. Work should be conducted in a well-ventilated area to avoid inhalation of any dust or fumes that may be generated.

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